

An In-depth Technical Guide to Chromotrope 2B: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Chromotrope 2B, also known by its Colour Index name Acid Red 176, is a synthetically produced diazo dye.[1][2][3] Structurally, it is the disodium salt of 4,5-dihydroxy-3-[(4-nitrophenyl)diazenyl]naphthalene-2,7-disulfonic acid.[1] This compound is notable for its use as a biological stain in microscopy and as a chromophoric reagent in various analytical and spectrophotometric assays.[4][5][6] Its utility stems from its distinct color properties and its ability to form complexes with certain ions.[6] This guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies associated with **Chromotrope 2B**.

Chemical and Physical Properties

The key physicochemical properties of **Chromotrope 2B** are summarized in the table below, providing a quantitative overview for easy reference and comparison.



Property	Value	Reference(s)
IUPAC Name	disodium;4,5-dihydroxy-3-[(4- nitrophenyl)diazenyl]naphthale ne-2,7-disulfonate	[1]
Synonyms	Acid Red 176, C.I. 16575, Chromotrope Red 4B, 2-(4- Nitrophenylazo)chromotropic acid disodium salt	[1][2][3][5]
CAS Number	548-80-1	[1][2][4][5]
Molecular Formula	C16H9N3Na2O10S2	[1][2][5]
Molecular Weight	513.37 g/mol	[2][5]
Appearance	Dark green to dark purple or reddish-brown crystalline powder	[4][7][8][9]
Melting Point	>300 °C	[4][5][8]
Solubility	Soluble in water (10 mg/mL); insoluble in alcohol	[4][5][7]
Absorption Maximum (λmax)	509-519 nm in water	[5][10]

Chemical Structure

Chromotrope 2B is an azo dye characterized by a central diazo bridge (-N=N-) connecting a p-nitrophenyl group to a chromotropic acid (4,5-dihydroxynaphthalene-2,7-disulfonic acid) moiety.[1][7] The presence of two sulfonate groups enhances its water solubility, a key feature for its application in aqueous systems.[6] The hydroxyl and azo groups are crucial for its chelating properties and color.

Caption: Chemical structure of Chromotrope 2B.

Experimental Protocols Synthesis of Chromotrope 2B

Foundational & Exploratory





The synthesis of **Chromotrope 2B** is a classic example of an azo coupling reaction.[4][7] The general procedure involves two main steps: the diazotization of an aromatic amine and the subsequent coupling with a coupling agent.

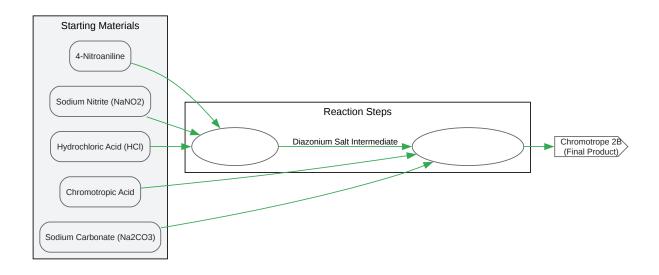
- Diazotization of 4-Nitroaniline:
 - An accurate molar equivalent of 4-nitroaniline is dissolved in a solution of hydrochloric acid and water.
 - The mixture is cooled in an ice bath to maintain a low temperature (0-5 °C).
 - A cold, aqueous solution of sodium nitrite is added dropwise to the 4-nitroaniline solution.
 This reaction forms the diazonium salt of 4-nitroaniline. The temperature must be kept low to prevent the decomposition of the unstable diazonium salt.

Azo Coupling:

- Chromotropic acid (4,5-dihydroxynaphthalene-2,7-disulfonic acid) is dissolved in an alkaline solution, typically sodium carbonate or sodium hydroxide, to form the sodium salt.
 [11]
- The cold diazonium salt solution is then slowly added to the alkaline chromotropic acid solution.
- The coupling reaction occurs, where the diazonium salt acts as an electrophile and attacks
 the electron-rich naphthalene ring of the chromotropic acid, resulting in the formation of
 the Chromotrope 2B dye.[4]

The following diagram illustrates the general workflow for the synthesis of **Chromotrope 2B**.





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Caption: General workflow for the synthesis of **Chromotrope 2B**.

Analytical Application: Spectrophotometric Determination

Chromotrope 2B is utilized as a reagent in the spectrophotometric determination of various substances. For instance, it has been used in assays for cephalosporins.[6][9] A general protocol for such an application would involve:

- Preparation of Standard Solutions: A series of standard solutions of the analyte (e.g., a specific cephalosporin) are prepared at known concentrations.
- Reaction with Chromotrope 2B: A fixed amount of Chromotrope 2B solution is added to
 each standard solution and the unknown sample. The reaction conditions, such as pH and
 temperature, are optimized and kept constant.



- Spectrophotometric Measurement: After a suitable incubation period to allow for color development, the absorbance of each solution is measured at the wavelength of maximum absorbance (λmax) for the resulting complex.
- Calibration Curve: A calibration curve is constructed by plotting the absorbance of the standard solutions against their corresponding concentrations.
- Determination of Unknown Concentration: The concentration of the analyte in the unknown sample is determined by interpolating its absorbance value on the calibration curve.

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